

Physicochemical Data of (2S,5S)-2,5-dimethylmorpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2S,5S)-2,5-dimethylmorpholine

Cat. No.: B170494

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(2S,5S)-2,5-dimethylmorpholine is a heterocyclic organic compound. The quantitative physicochemical properties are summarized in the table below for clear reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₃ NO |
| Molecular Weight | 115.17 g/mol [1][2], 115.176[3], 115.18[4] |
| Monoisotopic Mass | 115.099714038 Da |
| CAS Number | 1258277-12-1[1][3] |
| IUPAC Name | (2S,5S)-2,5-dimethylmorpholine[1] |

Experimental Determination of Molecular Weight

The molecular weight of a small organic molecule like **(2S,5S)-2,5-dimethylmorpholine** is most accurately determined using mass spectrometry. This technique measures the mass-to-charge ratio (m/z) of ionized molecules.[1][5]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

This protocol outlines a general procedure for determining the molecular weight of a solid organic compound using a high-resolution mass spectrometer.

1. Sample Preparation:

- Dissolve a small amount (typically <1 mg) of **(2S,5S)-2,5-dimethylmorpholine** in a suitable volatile solvent (e.g., methanol, acetonitrile) to a final concentration of approximately 1 mg/mL.
- The sample solution should be clear and free of particulate matter. If necessary, filter the solution.

2. Instrument Calibration:

- Calibrate the mass spectrometer using a known reference standard that provides ions of known m/z across the desired mass range. This internal calibration is crucial for achieving high mass accuracy.

3. Ionization:

- Introduce the sample solution into the ion source of the mass spectrometer.
- Common ionization techniques for small molecules include Electrospray Ionization (ESI) or Electron Impact (EI). ESI is a soft ionization technique that often leaves the molecule intact, which is ideal for molecular weight determination.

4. Mass Analysis:

- The generated ions are transferred to the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z). Common mass analyzers include Time-of-Flight (TOF) and Orbitrap.

5. Detection:

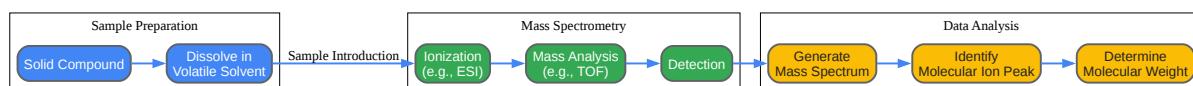
- The separated ions are detected, and their abundance is recorded as a function of their m/z.
- The resulting mass spectrum will show a peak corresponding to the molecular ion. For **(2S,5S)-2,5-dimethylmorpholine**, this would be $[M+H]^+$ (protonated molecule) in positive ion mode ESI, with an expected m/z of approximately 116.107.

6. Data Analysis:

- The peak with the highest m/z value in the mass spectrum typically corresponds to the molecular ion.
- The accurate mass measurement of this ion allows for the confirmation of the elemental composition of the molecule.

Workflow for Molecular Weight Determination

The following diagram illustrates the typical workflow for determining the molecular weight of an organic compound using mass spectrometry.



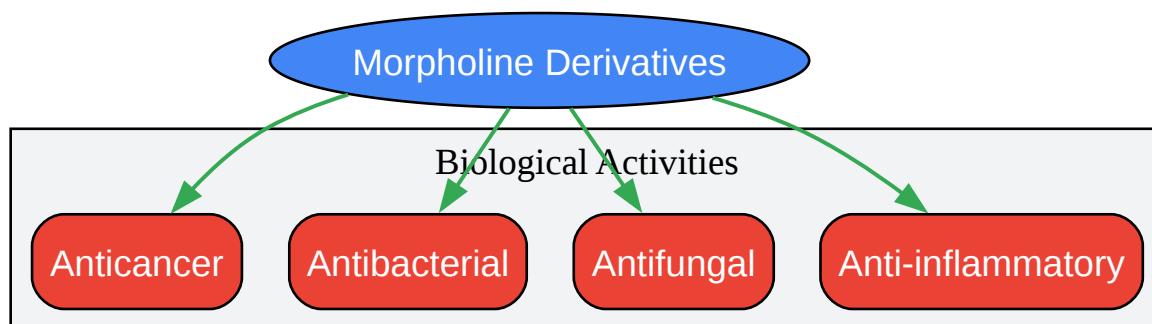
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Caption: Workflow of molecular weight determination by mass spectrometry.

Biological Significance of Morpholine Derivatives

While specific signaling pathways for **(2S,5S)-2,5-dimethylmorpholine** are not extensively documented in publicly available literature, the morpholine ring is a privileged scaffold in medicinal chemistry. Morpholine and its derivatives are known to exhibit a wide range of biological activities, including anticancer, antibacterial, antifungal, and anti-inflammatory properties.^[6] The presence of the morpholine moiety in a molecule can improve its pharmacokinetic profile.

For instance, various morpholine derivatives have been synthesized and evaluated for their cytotoxic effects against cancer cell lines. Some have been shown to induce apoptosis and cell cycle arrest in cancerous cells.^[6] The general biological activities of the morpholine scaffold are depicted in the diagram below.



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Caption: Biological activities of morpholine derivatives.

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- To cite this document: BenchChem. [Physicochemical Data of (2S,5S)-2,5-dimethylmorpholine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b170494#2s-5s-2-5-dimethylmorpholine-molecular-weight>]

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